

# (Rac)-5-hydroxymethyl Tolterodine-d5 certificate of analysis

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## Compound of Interest

Compound Name: (Rac)-5-hydroxymethyl  
Tolterodine-d5

Cat. No.: B12363512

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## Technical Guide: (Rac)-5-hydroxymethyl Tolterodine-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(Rac)-5-hydroxymethyl Tolterodine-d5**, a deuterated analog of the primary active metabolite of Tolterodine. This document details its chemical and physical properties, quantitative analysis, and the experimental protocols for its characterization. It is intended to serve as a critical resource for professionals in pharmaceutical research and development.

## Quantitative Data Summary

The following tables summarize the key analytical results for **(Rac)-5-hydroxymethyl Tolterodine-d5**.

Table 1: Identity Confirmation

Test	Method	Result	Acceptance Criteria
Mass Spectrometry	ESI-MS	Conforms	Consistent with structure
<sup>1</sup> H-NMR Spectroscopy	400 MHz	Conforms	Consistent with structure
Infrared Spectroscopy	FT-IR	Conforms	Consistent with structure

Table 2: Purity and Impurity Profile

Test	Method	Result	Acceptance Criteria
Chromatographic Purity	HPLC-UV (210 nm)	≥ 98.0%	≥ 98.0%
Residual Solvents	GC-HS	< 0.5%	≤ 0.5%
Water Content	Karl Fischer Titration	< 1.0%	≤ 1.0%

Table 3: Isotopic Purity

Test	Method	Result	Acceptance Criteria
Isotopic Enrichment	LC-MS/MS	≥ 99.0% Deuterated	≥ 99.0% Deuterated
Unlabeled Content (d0)	LC-MS/MS	< 1.0%	≤ 1.0%

## Metabolic Pathway and Mechanism of Action

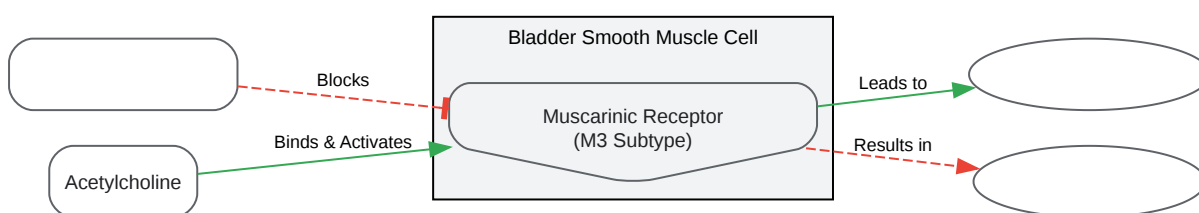
(Rac)-5-hydroxymethyl Tolterodine is the primary active metabolite of Tolterodine, formed in the liver. Its mechanism of action is central to the therapeutic effects of the parent drug.



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Metabolic activation of Tolterodine.

The therapeutic effect of (Rac)-5-hydroxymethyl Tolterodine is achieved through competitive antagonism of muscarinic receptors in the bladder.



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Mechanism of action at the muscarinic receptor.

## Experimental Protocols

Detailed methodologies for the characterization of **(Rac)-5-hydroxymethyl Tolterodine-d5** are provided below.

### High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chromatographic purity of the compound.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient mixture of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.

- Detection: UV at 210 nm.
- Sample Preparation: The sample is dissolved in the mobile phase to a concentration of 1 mg/mL.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Objective: To confirm the identity and determine the isotopic enrichment of the deuterated compound.
- Instrumentation: A triple quadrupole mass spectrometer coupled with an HPLC system.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Scan Type: Multiple Reaction Monitoring (MRM).
- Sample Preparation: The sample is diluted in the mobile phase to a suitable concentration.

## Nuclear Magnetic Resonance ( $^1\text{H}$ -NMR) Spectroscopy

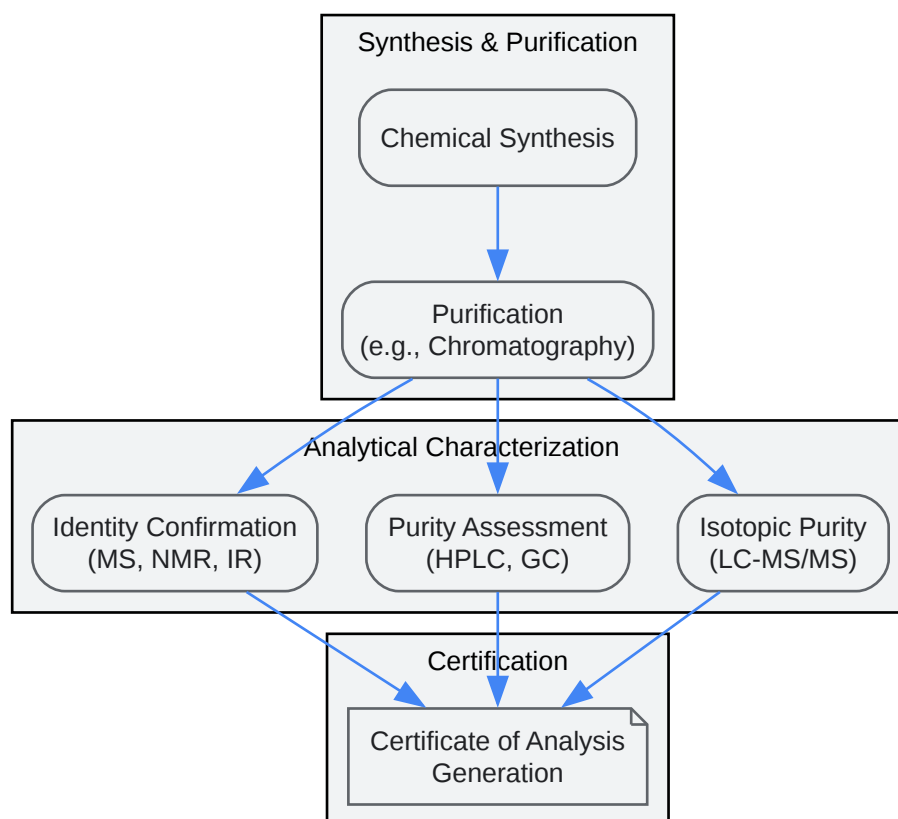
- Objective: To confirm the chemical structure of the compound.
- Instrumentation: A 400 MHz NMR spectrometer.
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>).
- Procedure: A small amount of the sample is dissolved in the deuterated solvent, and the spectrum is acquired.

## Fourier-Transform Infrared (FT-IR) Spectroscopy

- Objective: To obtain the infrared spectrum for structural confirmation.
- Instrumentation: An FT-IR spectrometer.
- Sample Preparation: A small amount of the solid sample is analyzed directly using an Attenuated Total Reflectance (ATR) accessory.

## Analytical Workflow

The following diagram illustrates the general workflow for the analysis and certification of **(Rac)-5-hydroxymethyl Tolterodine-d5**.



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General analytical workflow.

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